

Essential Safety and Operational Guide for Handling Trimetazidine DiHCl

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Trimetazidine DiHCl	
Cat. No.:	B1683258	Get Quote

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with Trimetazidine Dihydrochloride (CAS No: 13171-25-0). Adherence to these procedural guidelines is critical for ensuring laboratory safety and proper chemical handling.

Hazard Classification and Personal Protective Equipment (PPE)

Trimetazidine DiHCI is classified by some suppliers as an acute oral toxicity agent (Category 4), a skin irritant (Category 2), and a serious eye irritant (Category 2A), and it may cause respiratory irritation.[1][2] However, other suppliers classify it as a non-hazardous substance.[3] [4] Due to these discrepancies, it is imperative to handle the compound with a conservative approach, assuming it is hazardous.

Engineering controls are the first line of defense. Always handle **Trimetazidine DiHCI** in a well-ventilated area, preferably within a laboratory fume hood.[5] An accessible safety shower and eye wash station are mandatory in the handling area.[1][3]

The following personal protective equipment is required for handling **Trimetazidine DiHCI**:



PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side- shields.	To prevent eye contact which can cause serious irritation.[1] [2][3]
Hand Protection	Protective gloves (e.g., nitrile).	To prevent skin contact which can cause irritation.[1][2][3] Gloves must be inspected before use.[5]
Body Protection	Impervious clothing or lab coat.	To protect skin from accidental splashes or spills.[1][3]
Respiratory Protection	NIOSH-approved N100 or CEN-approved FFP3 particulate respirators are recommended as a backup to engineering controls.[5]	To prevent inhalation of dust particles, which may cause respiratory irritation.[1][2]

Handling, Storage, and Disposal Protocols

Handling:

- Avoid contact with skin and eyes.[1][3][5]
- Avoid the formation and inhalation of dust and aerosols.[1][3][5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[1]
- Wash hands thoroughly after handling.[1]

Storage:

- Keep the container tightly sealed.[1][3][5]
- Store in a cool, dry, and well-ventilated area.[1][3][5]
- Protect from direct sunlight and sources of ignition.[1][3]







Recommended storage temperatures vary by supplier, with recommendations including 4°C,
 -20°C, or refrigerated conditions.[1][3][5] Always refer to the supplier-specific storage instructions.

Disposal:

- Dispose of the substance and its container in accordance with all applicable federal, state, and local regulations.[1][3]
- Excess and expired materials should be handled by a licensed hazardous material disposal company.[5]
- Alternatively, the product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[5][6]
- Contaminated packaging should be disposed of in the same manner as the product.[1][3]

Emergency Procedures

In the event of an emergency, follow these procedures:

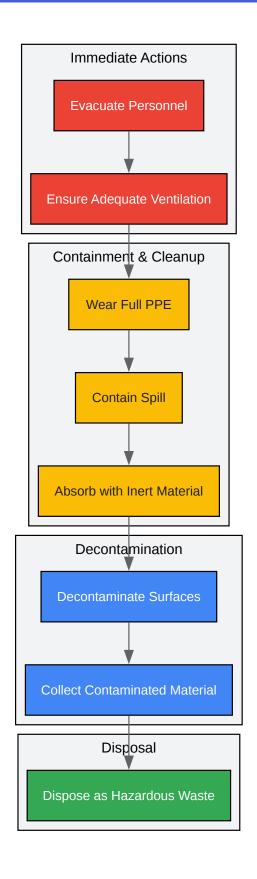


Emergency Situation	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[1][3][4][7]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.[1][2][3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][3][4]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water if the person is conscious. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3][4]
Fire	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[1][3][4] [5] Wear self-contained breathing apparatus and full protective gear.[1][4][5]

Accidental Release Measures

In the case of a spill, a structured response is crucial to mitigate exposure and contamination.





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Caption: Workflow for handling a Trimetazidine DiHCI spill.



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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Trimetazidine DiHCl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683258#personal-protective-equipment-for-handling-trimetazidine-dihcl]

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